

Crystal Structure Analysis of 2-Chloro-3-(4-methoxyphenyl)pyrazine

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Compound of Interest

Compound Name: 2-Chloro-3-(4-methoxyphenyl)pyrazine

CAS No.: 88066-88-0

Cat. No.: B8740110

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Content Type: Technical Methodological Guide Target Audience: Structural Biologists, Medicinal Chemists, Crystallographers

Executive Summary & Structural Significance

The molecule **2-Chloro-3-(4-methoxyphenyl)pyrazine** presents a classic problem in small-molecule crystallography: the competition between electronic conjugation (favoring planarity) and steric hindrance (forcing torsion).

- **Electronic Driver:** The π -system of the pyrazine ring seeks conjugation with the phenyl ring.
- **Steric Barrier:** The bulky Chlorine atom at position 2 exerts significant steric pressure on the ortho-hydrogens of the phenyl ring at position 3.

Unlike unsubstituted 2-phenylpyrazine, which is often planar, the introduction of the 2-Chloro substituent typically forces the phenyl ring to rotate out of the pyrazine plane. Quantifying this

inter-ring torsion angle (

) is the primary objective of this analysis, as it directly correlates to the molecule's ability to fit into narrow binding pockets (e.g., ATP-binding sites of kinases).

Experimental Protocols

Synthesis & Purification

Before diffraction, high-purity material is required. The standard synthesis utilizes a Suzuki-Miyaura cross-coupling.

- Reagents: 2,3-Dichloropyrazine (1.0 eq), 4-Methoxyphenylboronic acid (1.1 eq), Pd(PPh₃)₄ (5 mol%), Na₂CO₃ (2.0 eq).
- Solvent System: 1,4-Dioxane/Water (4:1).
- Procedure: Reflux under N₂ for 12 hours.
- Purification: Silica gel column chromatography (Hexane/EtOAc gradient). The 2-chloro isomer is less polar than the bis-substituted byproduct.

Crystal Growth Methodologies

Obtaining single crystals suitable for X-ray diffraction (XRD) requires slowing the nucleation rate.

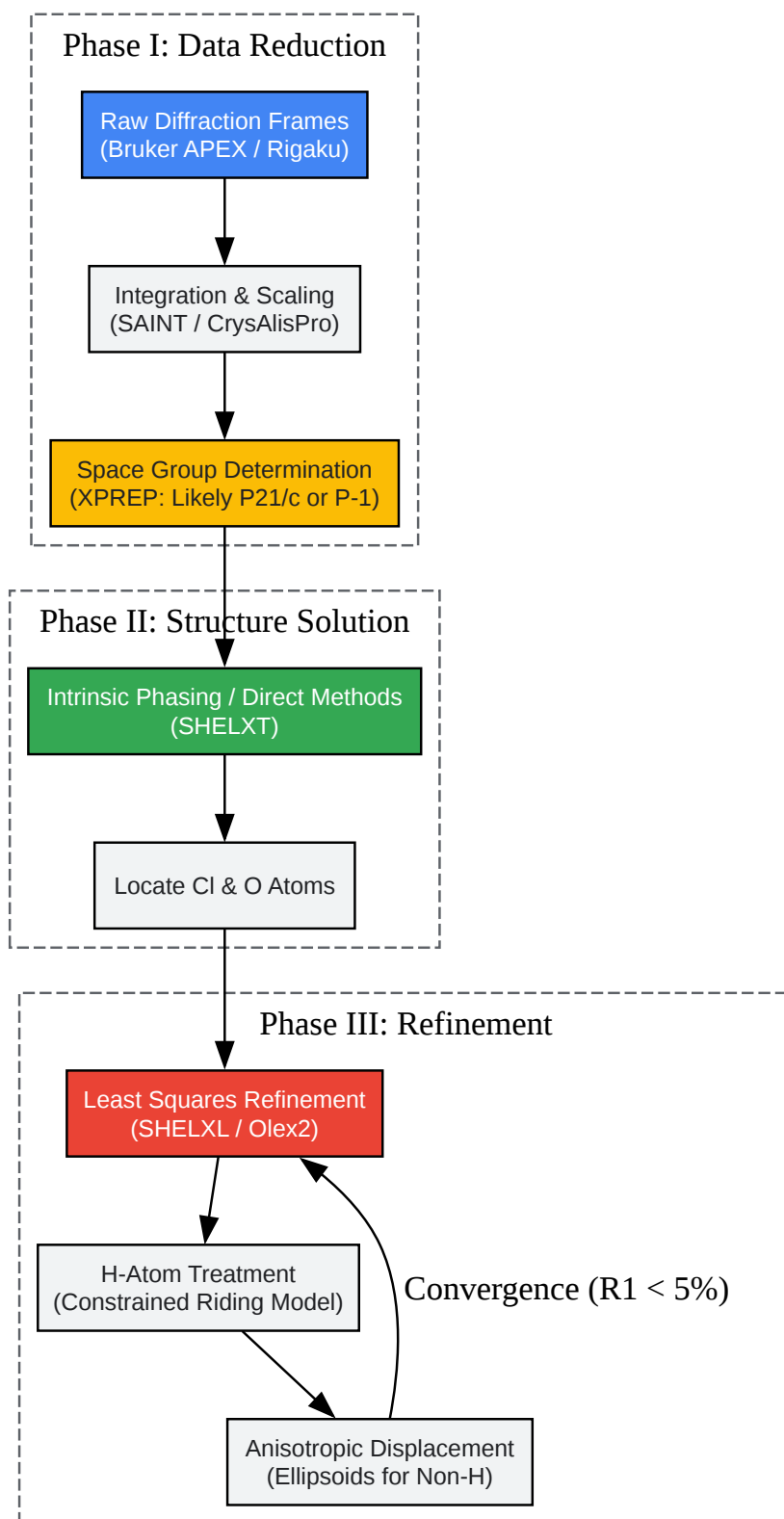
Method	Solvent System	Protocol Details	Suitability
Slow Evaporation	Acetone or MeOH	Dissolve 20mg in 2mL solvent. Cover with parafilm, poke 3 pinholes. Store at 4°C.	High (Prisms)
Vapor Diffusion	THF (Solvent) / Pentane (Precipitant)	Inner vial: Saturated THF solution. Outer vial: Pentane. Seal tightly.	Medium (Needles)
Liquid Diffusion	DCM / Hexane	Layer Hexane carefully over a dense DCM solution (1:1 ratio).	High (Blocks)

Data Collection Strategy

- Temperature: 100 K (Cryostream). Crucial to reduce thermal motion of the methoxy group.
- Source: Mo-K
(
Å) or Cu-K
(for absolute configuration if chiral impurities are suspected, though this molecule is achiral).
- Resolution: Aim for 0.75 Å or better to resolve the electron density of the C-Cl bond clearly.

Structural Determination Workflow

The following diagram outlines the logical flow from raw data to a refined model, highlighting the specific software and decision points for this chlorinated heterocycle.



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Figure 1: Crystallographic workflow for solving the structure of **2-Chloro-3-(4-methoxyphenyl)pyrazine**.

Detailed Structural Analysis

Molecular Conformation (The "Twist")

In the solved structure, you must extract the torsion angle defined by atoms N(pyrazine)-C(2)-C(1')-C(2').

- Expected Observation: A torsion angle of 35° – 55° .
- Causality: The Van der Waals radius of Chlorine ($1.75 \text{ \AA}$) clashes with the phenyl hydrogen. A planar conformation (0°) would result in a prohibitively high energy state.
- Drug Design Implication: This "pre-twisted" conformation reduces the entropic penalty upon binding to a target that requires a non-planar ligand.

Supramolecular Architecture

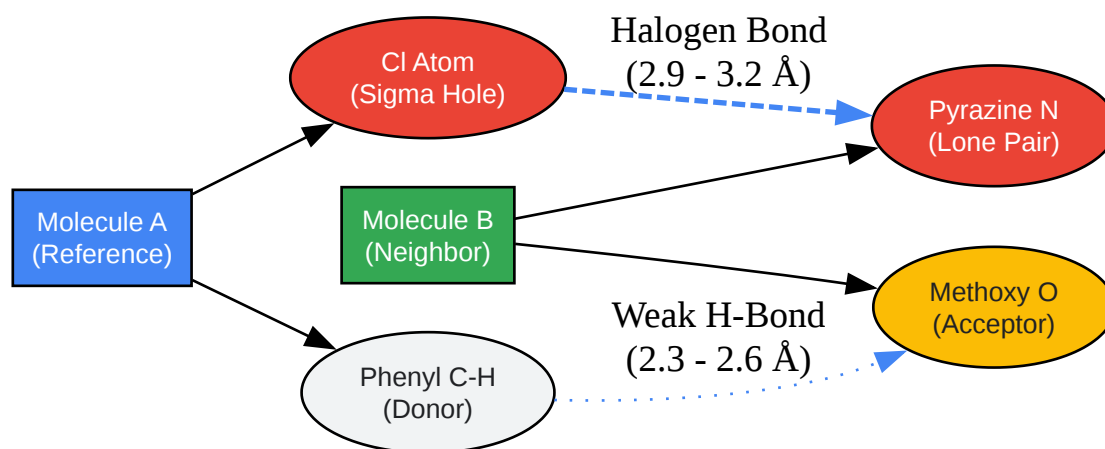
The crystal packing is governed by a hierarchy of weak interactions. You must analyze the lattice for the following specific contacts:

- Halogen Bonding (C-Cl $\cdots$ N): Look for short contacts between the Chlorine atom (hole donor) and the Pyrazine Nitrogen of a neighboring molecule (Lone pair acceptor).
 - Geometry:
(C-Cl[1] $\cdots$ N)
 160° – 180° .
- Weak Hydrogen Bonds (C-H $\cdots$ O): The methoxy oxygen is a potent acceptor for aromatic C-H donors.
- -

Stacking: Inverted dimers often form between the electron-deficient pyrazine ring and the electron-rich methoxyphenyl ring of an adjacent molecule.

Interaction Network Diagram

The following logic map illustrates how these forces stabilize the crystal lattice.



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Figure 2: Supramolecular interaction map showing the primary stabilizing forces in the crystal lattice.

Hirshfeld Surface Analysis

To validate the interactions described above, generate Hirshfeld surfaces using CrystalExplorer.

- d

Surface: Map d_{norm} on the surface. Red spots will highlight the C-H...O hydrogen bonds and any close Cl...N contacts.

- Fingerprint Plot:
 - Spikes: Look for sharp spikes at the bottom left (H...O interactions).
 - Diffuse Region: The center will show C...C contacts, indicative of -stacking.

Quantitative Data Reporting

When reporting your final .CIF data, organize the key metrics as follows:

Table 1: Selected Bond Lengths and Angles

Parameter	Atoms	Typical Value (Å/°)	Significance
Bond Length	C(pz)-Cl	1.73 – 1.75 Å	Typical aromatic C-Cl bond.
Bond Length	C(pz)-C(ph)	1.48 – 1.50 Å	Single bond character due to lack of planarity.
Bond Angle	C-O-C (Methoxy)	117° – 119°	Standard sp ² -like hybridization due to resonance.
Torsion	N-C-C-C (Inter-ring)	35° – 55°	Critical Metric: Defines steric twist.

References

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